

what is the chemical structure of Batatasin V

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Compound of Interest

Compound Name: Batatasin V

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An In-depth Technical Guide to Batatasin V

This guide provides a detailed overview of the chemical properties and biological activities of **Batatasin V**, a naturally occurring phenolic compound. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Chemical Structure and Properties

Batatasin V is a bibenzyl derivative isolated from the dormant bulbils of the Chinese yam, *Dioscorea batatas*.^{[1][2]} Its chemical structure is characterized by a bibenzyl backbone with a hydroxyl group and three methoxy substituents.

Chemical Structure:

The definitive structure of **Batatasin V** is 2'-hydroxy-3,4,5-trimethoxybibenzyl.^[2]

Molecular Representation:

- SMILES: OC1=C(CCC2=CC(OC)=C(C(OC)=C2)OC)C=CC=C1^[1]
- InChI: InChI=1S/C17H20O4/c1-19-14-9-12(10-15(20-2)16(14)21-3)7-6-11-5-4-8-13(18)17(11)9/h4-5,8-10,18H,6-7H2,1-3H3 (Derived from structure)

The structural details are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	2'-hydroxy-3,4,5-trimethoxybibenzyl	[2]
Molecular Formula	C17H20O4	[1][3]
Molecular Weight	288.34 g/mol	[1]
CAS Number	65817-45-0	[1]
Compound Type	Phenol, Bibenzyl	[1][3]
Physical Description	Oil	[3]
Natural Source	Dormant bulbils of <i>Dioscorea batatas</i> (Chinese yam)	[1][2]

Biological Activity

The primary biological activity reported for **Batatasin V** is the inhibition of plant growth.[1][3] Studies have described its inhibitory effects on lettuce seed germination, lettuce hypocotyl elongation, and wheat coleoptile section elongation.[2]

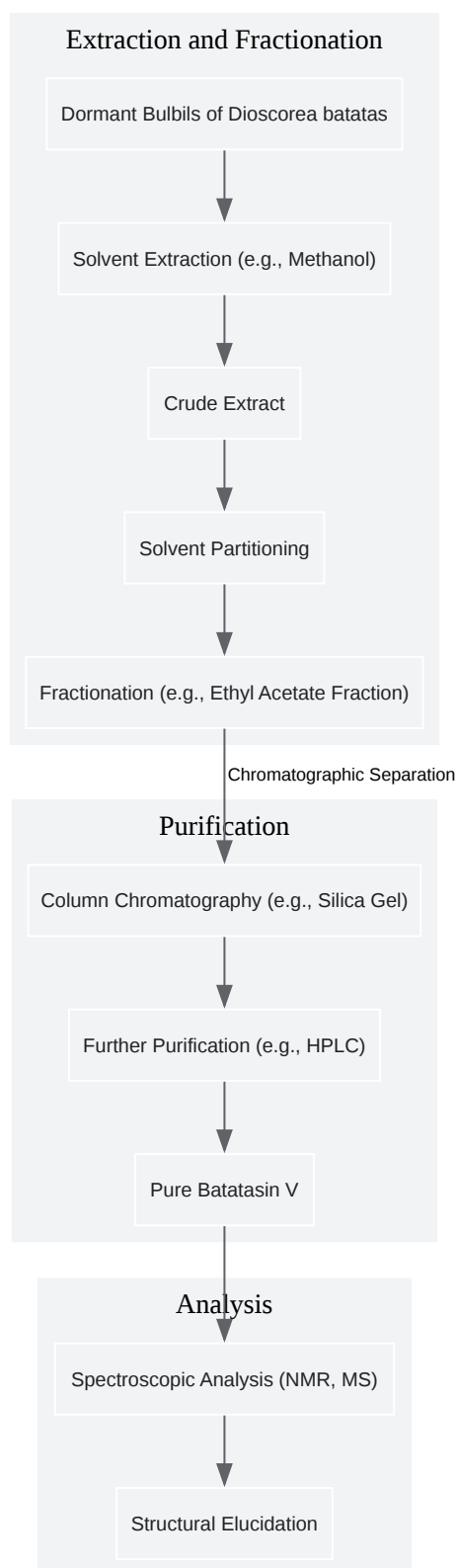
Due to a lack of detailed publicly available studies on the molecular mechanisms of **Batatasin V**, a specific signaling pathway cannot be depicted at this time. Further research is required to elucidate its mode of action.

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, and biological assays of **Batatasin V** can be found in the primary literature. The following provides a general overview based on available information.

Isolation of **Batatasin V** from *Dioscorea batatas*

A general workflow for the isolation of **Batatasin V** from its natural source would logically follow these steps.



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Caption: A generalized workflow for the isolation and purification of **Batatasin V**.

Synthesis of **Batatasin V**

The synthesis of **Batatasin V** and its analogs has been described, which is crucial for confirming its structure and for further biological studies.[2] A detailed, step-by-step synthetic protocol would require consulting the specific publication by Hashimoto et al. (1978).

Plant Growth Inhibition Assays

- **Lettuce Seed Germination Assay:** Lettuce seeds are incubated in petri dishes containing filter paper moistened with different concentrations of **Batatasin V** solution. The germination rate is recorded over a specific period and compared to a control group.[2]
- **Lettuce Hypocotyl Elongation Assay:** Germinated lettuce seedlings are grown in the presence of varying concentrations of **Batatasin V**. The length of the hypocotyls is measured after a set growth period to determine the inhibitory effect.[2]
- **Wheat Coleoptile Section Elongation Test:** Sections of wheat coleoptiles are incubated in a solution containing **Batatasin V** and an auxin. The change in length of the coleoptile sections is measured to assess the inhibitory activity.[2]

Quantitative Data

The available literature primarily focuses on the identification and qualitative biological effects of **Batatasin V**. A comprehensive collection of quantitative data, such as IC50 values for various biological activities or detailed spectroscopic data, is not readily available in the public domain and would require access to specialized chemical databases or the original research articles.

Conclusion

Batatasin V is a well-characterized natural product with a defined chemical structure. Its primary known biological role is as a plant growth inhibitor. While the foundational knowledge of its chemistry and primary biological effect is established, further research is needed to explore its broader pharmacological potential and to elucidate its molecular mechanisms of action. The synthesis of **Batatasin V** opens avenues for creating analogs with potentially enhanced or novel biological activities, making it a molecule of interest for future studies in agrochemicals and potentially other areas of drug discovery.

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